

Introduction: The Strategic Value of Fluorination in Modern Chemistry

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Compound of Interest

Compound Name: *Methyl 4,4-difluorocyclohexanecarboxylate*

CAS No.: 882855-71-2

Cat. No.: B1368299

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In the landscape of medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into organic scaffolds is a proven method for modulating molecular properties. The gem-difluoro motif, particularly on a cyclohexane ring, is of significant interest as it imparts a unique combination of steric and electronic effects. **Methyl 4,4-difluorocyclohexanecarboxylate** is a key building block that provides this valuable moiety. The difluoro group can enhance metabolic stability by blocking potential sites of oxidation, alter lipophilicity (logP) to improve cell permeability, and influence the conformational preferences of the cyclohexane ring, thereby affecting binding affinity to biological targets.^{[1][2]} This guide offers an in-depth exploration of the core physical properties of **Methyl 4,4-difluorocyclohexanecarboxylate**, providing researchers, scientists, and drug development professionals with the technical data and procedural knowledge essential for its effective application.

Section 1: Chemical Identity and Structural Insights

A precise understanding of a compound's identity is the foundation of all subsequent research. **Methyl 4,4-difluorocyclohexanecarboxylate** is a colorless to pale yellow liquid at room

temperature, soluble in common organic solvents.[3][4]

- IUPAC Name: Methyl 4,4-difluorocyclohexane-1-carboxylate
- Synonyms: 4,4-Difluoro-cyclohexanecarboxylic acid methyl ester, Methyl 4,4-difluorocyclohexylcarboxylate[4]
- Molecular Formula: $C_8H_{12}F_2O_2$ [1][3]
- Molecular Weight: 178.18 g/mol [1][2][3]
- Primary CAS Number: 121629-14-9[1][2][3]
 - Note: The CAS number 882855-71-2 is also frequently associated with this compound in various chemical databases and appears to refer to the same substance.[5] For clarity and consistency, this guide will primarily reference CAS 121629-14-9.

The structure is characterized by a cyclohexane ring with two fluorine atoms geminally substituted at the 4-position and a methyl ester group at the 1-position. The powerful electron-withdrawing nature of the fluorine atoms significantly influences the molecule's electronic distribution and polarity, while the ester group provides a reactive handle for further synthetic transformations.

Section 2: Physicochemical Properties

The physical properties of a compound dictate its behavior in both reactive and biological systems. The data below has been consolidated from multiple sources. Minor variations in reported values can arise from different experimental conditions or prediction algorithms.

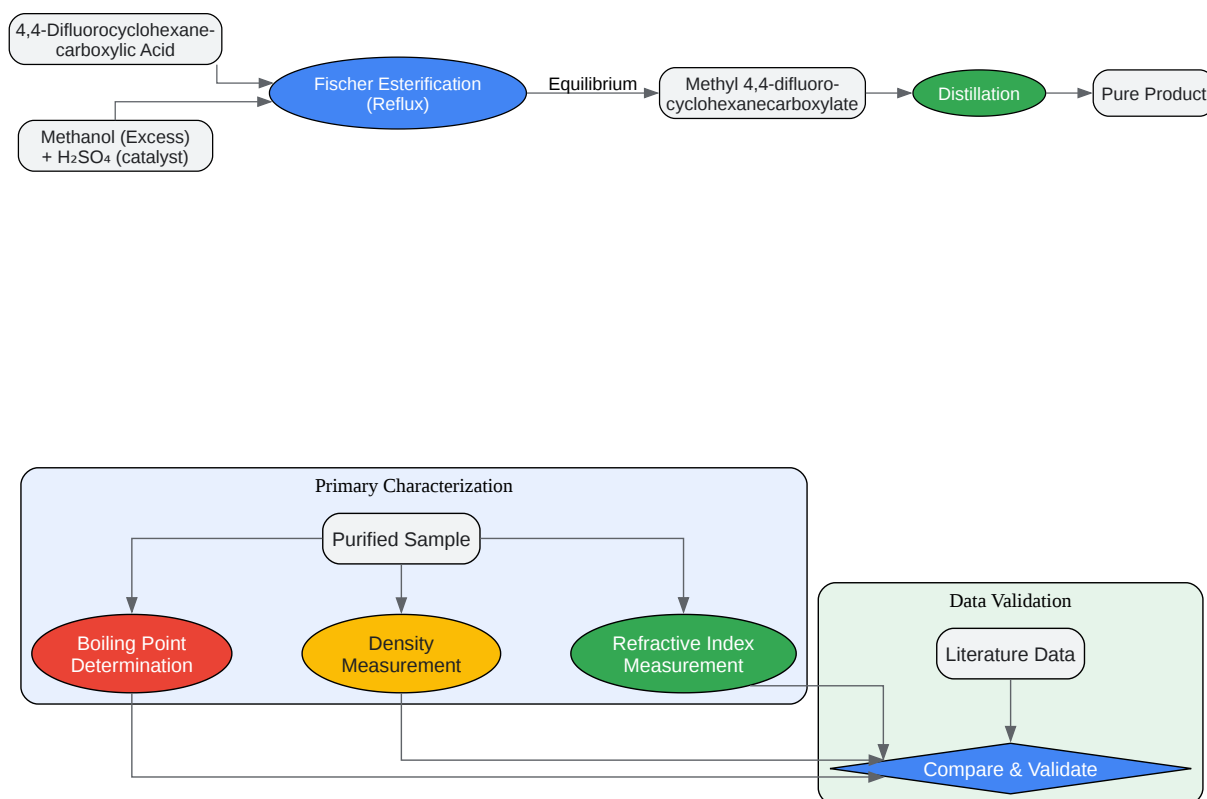
Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[3][4]
Boiling Point	181.8 - 182 °C at 760 mmHg	[1][3][5][6]
	195.3 °C	
Density	1.13 g/cm ³	[1][3]
Refractive Index (n _{20/D})	1.412	[5]
Flash Point	62.4 °C	[1][3]
LogP (Octanol/Water)	1.98	[1]
	1.32	[5]
Hydrogen Bond Donors	0	[1]
Hydrogen Bond Acceptors	2	[1]
Solubility	Soluble in common organic solvents	[1][4]

Discussion of Properties:

- **Boiling Point:** The relatively high boiling point is consistent with its molecular weight and polarity. This property is critical for purification via distillation, allowing for separation from lower-boiling starting materials or solvents.
- **LogP:** The partition coefficient (LogP) is a measure of lipophilicity. The reported values indicate that the compound is moderately lipophilic. This is a key parameter in drug design, as it affects absorption, distribution, metabolism, and excretion (ADME) properties. The discrepancy in LogP values likely stems from the use of different computational prediction models, highlighting the importance of experimental validation for critical projects.
- **Refractive Index:** This is a unique physical constant for a pure compound, useful for rapid identity and purity checks.

Section 3: Synthesis and Purification

Methyl 4,4-difluorocyclohexanecarboxylate is most commonly synthesized via the Fischer esterification of its corresponding carboxylic acid precursor. This is a classic, acid-catalyzed equilibrium reaction.



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Sources

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